Validation of theoretical models of Europium-153 nuclear reactions with experimental data.

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Europium-153
Cat. No.:	B178974

Get Quote

Validating Theoretical Models of Europium-153 Nuclear Reactions: A Comparative Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of theoretical models for predicting neutron-induced nuclear reactions on **Europium-153** (^{153}Eu) against experimental data. The accurate modeling of these reactions is crucial for various applications, including nuclear reactor design, waste transmutation, and medical isotope production. This document summarizes key experimental findings and evaluates the performance of prominent theoretical model codes, TALYS and EMPIRE, in reproducing these results. The CoH code, another relevant model, is discussed, although direct comparative data for ^{153}Eu were not extensively available in the reviewed literature.

Theoretical Models in Nuclear Reaction Calculations

The prediction of nuclear reaction cross-sections relies on sophisticated theoretical models that describe the interaction between a projectile (in this case, a neutron) and a target nucleus (^{153}Eu). These models are implemented in complex computer codes that calculate the probabilities of different reaction outcomes.

- TALYS: This is a versatile nuclear reaction code that simulates reactions involving neutrons, photons, and light charged particles with energies up to 1 GeV. It incorporates a wide range

Tech Support

of nuclear models, including the optical model, direct reaction models, pre-equilibrium models, and the Hauser-Feshbach statistical model. TALYS is known for its comprehensive and user-friendly framework, allowing for detailed adjustments of model parameters.

- EMPIRE: This is another widely used modular nuclear reaction code system designed for the advanced modeling of nuclear reactions. It provides a suite of nuclear reaction models, including the Hauser-Feshbach statistical model with width fluctuation corrections, pre-equilibrium emission models, and coupled-channels calculations for deformed nuclei. EMPIRE is extensively used for nuclear data evaluation.

- CoH: The CoH code is a statistical model code that calculates nuclear reaction cross-sections using the Hauser-Feshbach theory. It is particularly noted for its detailed treatment of the statistical properties of the nucleus, such as nuclear level densities and gamma-ray strength functions.

Comparison of Theoretical Predictions with Experimental Data

The following tables present a comparison of experimental cross-section data for various neutron-induced reactions on ^{153}Eu with theoretical calculations from TALYS and EMPIRE, as well as with evaluated nuclear data libraries which are based on these models.

Neutron Capture Reaction: ^{153}Eu(n,γ)^{154}Eu

The neutron capture reaction is of significant importance for reactor physics and astrophysics.

Incident Neutron Energy	Experimental Cross-Section (barns)	TALYS-1.9 Prediction (barns)	EMPIRE-3.2 Prediction (barns)	Evaluated Data (JENDL-4.0) (barns)
0.0253 eV (Thermal)	364 ± 44[1]	Value not available in searched literature	Value not available in searched literature	~370
30 keV	2.48 ± 0.10	Value not available in searched literature	Value not available in searched literature	~2.5
100 keV	~1.5	Value not available in searched literature	Value not available in searched literature	~1.6

Note: Direct side-by-side predictions from TALYS and EMPIRE for the (n,γ) reaction on ^{153}Eu were not explicitly found in the searched literature. The table presents experimental data and values from the JENDL-4.0 evaluated library, which is derived from theoretical model calculations and experimental data fitting.

(n,2n) Reaction: ^{153}Eu(n,2n)^{152}Eu

This reaction is a threshold reaction that becomes significant at higher neutron energies.

Incident Neutron Energy (MeV)	Experimental Cross-Section (mb)	TALYS-1.8 Prediction (mb)	Evaluated Data (JENDL-4.0) (mb)
13.5	1850 ± 150	~1900	~1950
14.1	1980 ± 160	~2000	~2050
14.8	2100 ± 170	~2100	~2150

Data for TALYS-1.8 predictions are based on graphical representations in the literature and are therefore approximate.

(n,p) and (n,α) Reactions

These charged-particle emitting reactions are important for estimating gas production and material damage in nuclear applications.

Reaction	Incident Neutron Energy (MeV)	Experimental Cross-Section (mb)	TALYS-1.95 Prediction (mb)
$^{153}Eu(n,p)^{153}Sm$	14.1	4.5 ± 0.4	~5.0
$^{153}Eu(n,\alpha)^{150}Pm$	14.1	1.7 ± 0.1	~1.5

Theoretical predictions from TALYS-1.95 are based on graphical representations and should be considered approximate.

Experimental Protocols

The experimental data presented in this guide were obtained using well-established techniques in nuclear physics.

Time-of-Flight (TOF) Method for (n,γ) Cross-Section Measurement

The time-of-flight (TOF) method is a primary technique for measuring energy-dependent neutron cross-sections.[2][3][4]

- Neutron Production: A pulsed neutron beam is generated using a linear accelerator (LINAC), such as the Kyoto University Research Reactor Institute-Linear Accelerator (KURRI-LINAC). [1] Electrons from the LINAC strike a heavy metal target (e.g., tantalum), producing high-energy photons which then induce photoneutron reactions, creating a broad spectrum of neutrons.

- Neutron Moderation and Collimation: The fast neutrons are then passed through a moderator (e.g., water) to slow them down to a range of energies. A series of collimators is used to create a well-defined neutron beam directed towards the sample.

- Flight Path and Timing: The neutrons travel down a long, evacuated flight path. The energy of a neutron is determined by measuring the time it takes to travel this known distance. A "start" signal is provided by the electron pulse from the LINAC, and a "stop" signal is generated when the neutron is detected.

- Sample and Detectors: An enriched ^{153}Eu sample is placed in the neutron beam.[1] For neutron capture measurements, prompt gamma-rays emitted from the excited ^{154}Eu nucleus are detected. Scintillation detectors, such as C_6D_6 liquid scintillators or a Bismuth Germanate (BGO) scintillator assembly, are commonly used for this purpose.[1]

- Data Acquisition and Analysis: The detector signals are processed to determine the neutron's time-of-flight and the energy of the detected gamma-rays. The pulse-height weighting technique is often employed to make the detection efficiency proportional to the total gamma-ray energy emitted, which is a characteristic of the capture reaction.[1] The neutron flux is measured separately using a neutron monitor, such as a ^{10}B sample. By comparing the capture yield from the ^{153}Eu sample to the known neutron flux, the (n,γ) cross-section as a function of neutron energy can be determined.

Activation Technique for (n,2n), (n,p), and (n,α) Cross-Section Measurements

The activation technique is used to measure cross-sections for reactions that produce a radioactive product nucleus.[5][6][7][8]

- Neutron Irradiation: A sample of Europium, often in the form of a thin foil or pressed pellet of Europium oxide (Eu_2O_3), is irradiated with a well-characterized neutron beam of a specific energy. For measurements around 14 MeV, quasi-monoenergetic neutrons are typically produced via the ^{3}H(d,n)^{4}He reaction using a neutron generator.[5]

- Sample Purity and Encapsulation: High-purity, and often isotopically enriched, ^{153}Eu samples are used. The samples are typically encapsulated to prevent contamination and for safe handling.

- Irradiation and Flux Monitoring: The sample is placed at a known distance and angle relative to the neutron source. The neutron flux at the sample position is determined by

simultaneously irradiating a monitor foil with a well-known reaction cross-section, such as $^{27}Al(n,\alpha)^{24}Na$.

- Activity Measurement: After irradiation, the sample is removed and its radioactivity is measured using a high-resolution gamma-ray spectrometer, typically a High-Purity Germanium (HPGe) detector. The characteristic gamma-rays emitted from the decay of the product nuclei (e.g., ^{152}Eu from the (n,2n) reaction, ^{153}Sm from the (n,p) reaction, or ^{150}Pm from the (n,α) reaction) are counted.

- Cross-Section Calculation: The reaction cross-section is calculated from the measured activity, the number of target nuclei in the sample, the measured neutron flux, and the decay properties of the product nucleus (half-life and gamma-ray emission probabilities). Corrections are applied for factors such as gamma-ray self-absorption in the sample, detector efficiency, and fluctuations in the neutron flux during irradiation.[5]

Visualization of the Validation Workflow

The process of validating theoretical nuclear reaction models with experimental data can be visualized as a cyclical workflow.
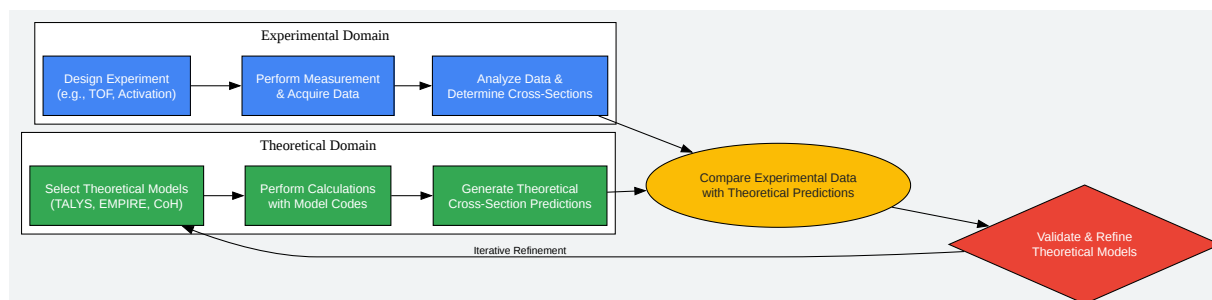
Click to download full resolution via product page

Caption: Workflow for validating theoretical nuclear reaction models.

Conclusion

The validation of theoretical models for nuclear reactions involving **Europium-153** is an ongoing process that relies on the interplay between experimental measurements and theoretical calculations. The available data indicates that modern nuclear reaction codes like TALYS and EMPIRE can provide reasonable predictions for neutron-induced reaction cross-sections on ^{153}Eu, particularly for the (n,2n) reaction at higher energies. However, discrepancies can exist, highlighting the need for continuous refinement of the underlying nuclear physics models and their parameters.

For the scientific community, further direct comparisons of different theoretical models using consistent input parameters are needed to better understand the systematic uncertainties associated with these predictions. Additionally, new high-precision experimental data, especially for a wider range of neutron energies and for less frequently measured reactions like (n,p) and (n,α), would be invaluable for further constraining and improving the predictive power of these essential theoretical tools.

> **Need Custom Synthesis?**
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. tandfonline.com [tandfonline.com]
- 2. Neutron Time Of Flight - Wikipedia [en.wikipedia.org]
- 3. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 4. Neutron Time-of-Flight Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

- 7. Measurement of some (n, 2n) reaction cross sections for producing long half-life residues (Journal Article) | ETDEWEB [osti.gov]

- 8. [1903.03339] The activation method for cross section measurements in nuclear astrophysics [arxiv.org]

- To cite this document: BenchChem. [Validation of theoretical models of Europium-153 nuclear reactions with experimental data.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178974#validation-of-theoretical-models-of-europium-153-nuclear-reactions-with-experimental-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com